

ENMD-1068 Hydrochloride: A Tool for Elucidating PAR2 Signaling Pathways

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Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ENMD-1068 hydrochloride is a selective antagonist of Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR) implicated in a wide array of physiological and pathological processes, including inflammation, pain, and fibrosis.[1][2][3] Activation of PAR2 occurs through proteolytic cleavage of its extracellular N-terminus by serine proteases such as trypsin and mast cell tryptase, exposing a tethered ligand that binds to and activates the receptor. ENMD-1068 offers a valuable pharmacological tool to investigate the roles of PAR2 signaling in various disease models by specifically inhibiting this activation. These application notes provide an overview of ENMD-1068's characteristics, quantitative data on its activity, and detailed protocols for its use in both in vitro and in vivo research settings.

Physicochemical Properties and Storage

Property	Value
Chemical Name	N1-(3-methylbutanoyl)-N4-(6-aminohexanoyl)piperazine hydrochloride
Molecular Formula	C ₁₅ H ₂₉ N ₃ O ₂ · HCl
Molecular Weight	319.87 g/mol
CAS Number	2703451-51-6
Appearance	White to off-white solid
Solubility	Soluble in water and DMSO
Storage	Store at -20°C. Protect from moisture.

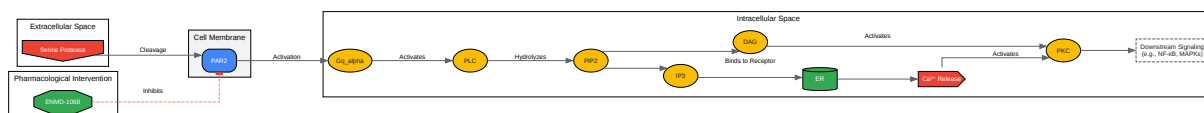
Quantitative Data

The inhibitory activity of ENMD-1068 on PAR2 has been characterized, although it is noted to be a low-potency antagonist.

Parameter	Value	Assay System	Reference
IC ₅₀	1.2 mM	Inhibition of PAR2 activation	[1]

Signaling Pathways

PAR2 activation initiates a cascade of intracellular signaling events that can be dissected using ENMD-1068. The diagram below illustrates the canonical PAR2 signaling pathway.



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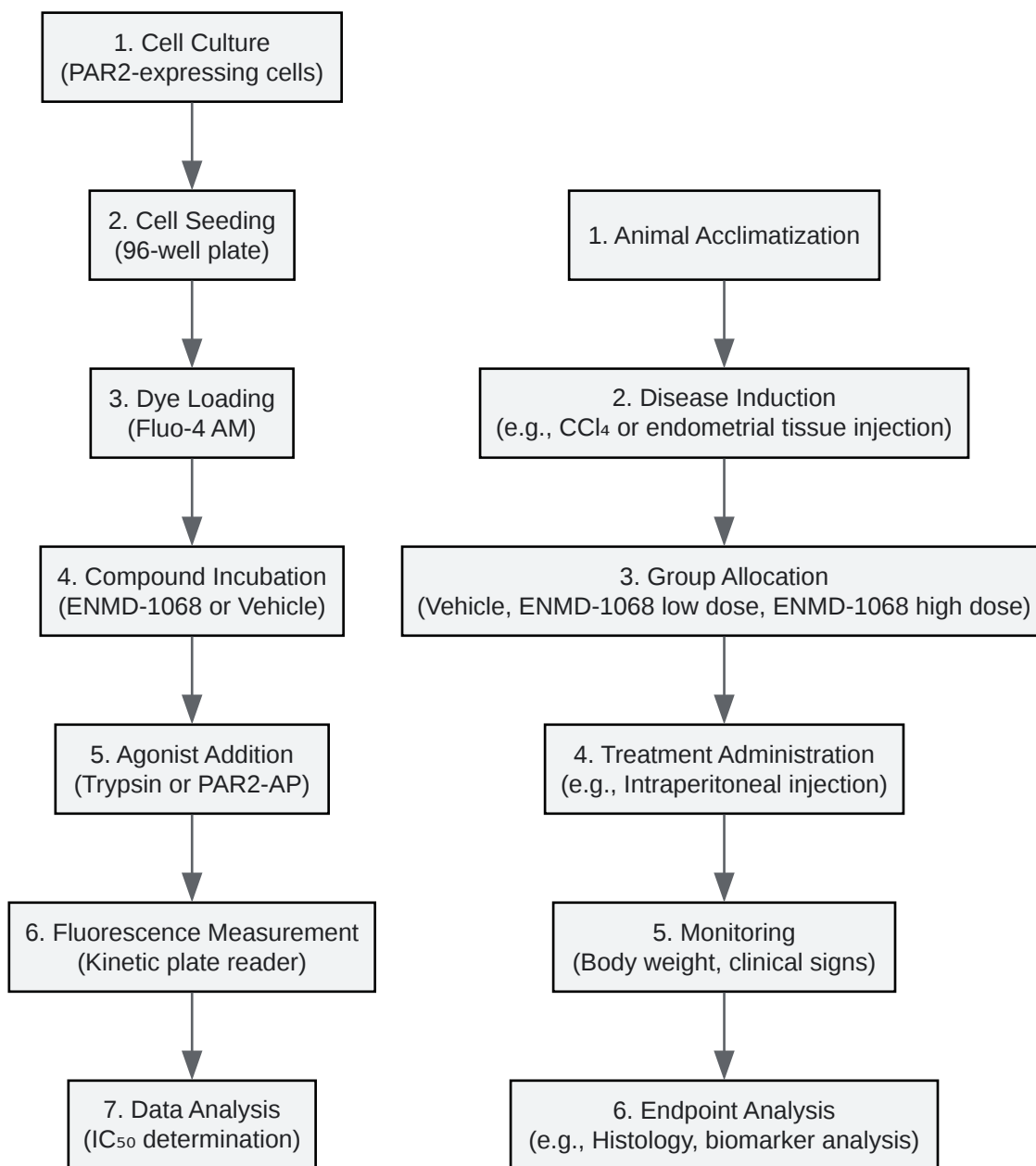
Caption: PAR2 signaling pathway and the inhibitory action of ENMD-1068.

Experimental Protocols

In Vitro PAR2 Antagonism: Calcium Mobilization Assay

This protocol describes a method to assess the antagonist activity of **ENMD-1068 hydrochloride** on PAR2-mediated intracellular calcium mobilization.

Experimental Workflow: In Vitro Calcium Mobilization Assay



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References

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